

Commercial Suppliers of Busulfan-d8 for Research: A Technical Guide

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Compound of Interest

Compound Name: Busulfan-d8

Cat. No.: B562967

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercial suppliers of **Busulfan-d8**, a critical reagent for research applications. **Busulfan-d8**, the deuterated form of the alkylating antineoplastic agent Busulfan, is primarily utilized as an internal standard for the precise quantification of Busulfan in biological matrices by gas chromatography (GC) or liquid chromatography-mass spectrometry (LC-MS). This guide details the technical specifications of commercially available **Busulfan-d8**, outlines experimental protocols for its use, and visualizes the mechanism of action of Busulfan and a typical experimental workflow.

Commercial Availability and Technical Specifications

Busulfan-d8 is available from a range of reputable suppliers catering to the research community. While many distributors exist, a significant portion of the commercially available **Busulfan-d8** is manufactured by Cayman Chemical.[1][2] The following tables summarize the key quantitative data for **Busulfan-d8** from various suppliers.

Table 1: General Properties of **Busulfan-d8**

Property	Value	Source(s)
CAS Number	116653-28-2	[1] [2] [3] [4]
Molecular Formula	C ₆ H ₆ D ₈ O ₆ S ₂	[2] [3] [4]
Molecular Weight	254.3 g/mol	[2] [3] [4]
Synonyms	Busulphan-d8, Mielosan-d8, Myleran-d8	[1] [3] [5]
Appearance	Crystalline solid	[1] [2]

Table 2: Supplier-Specific Technical Data for **Busulfan-d8**

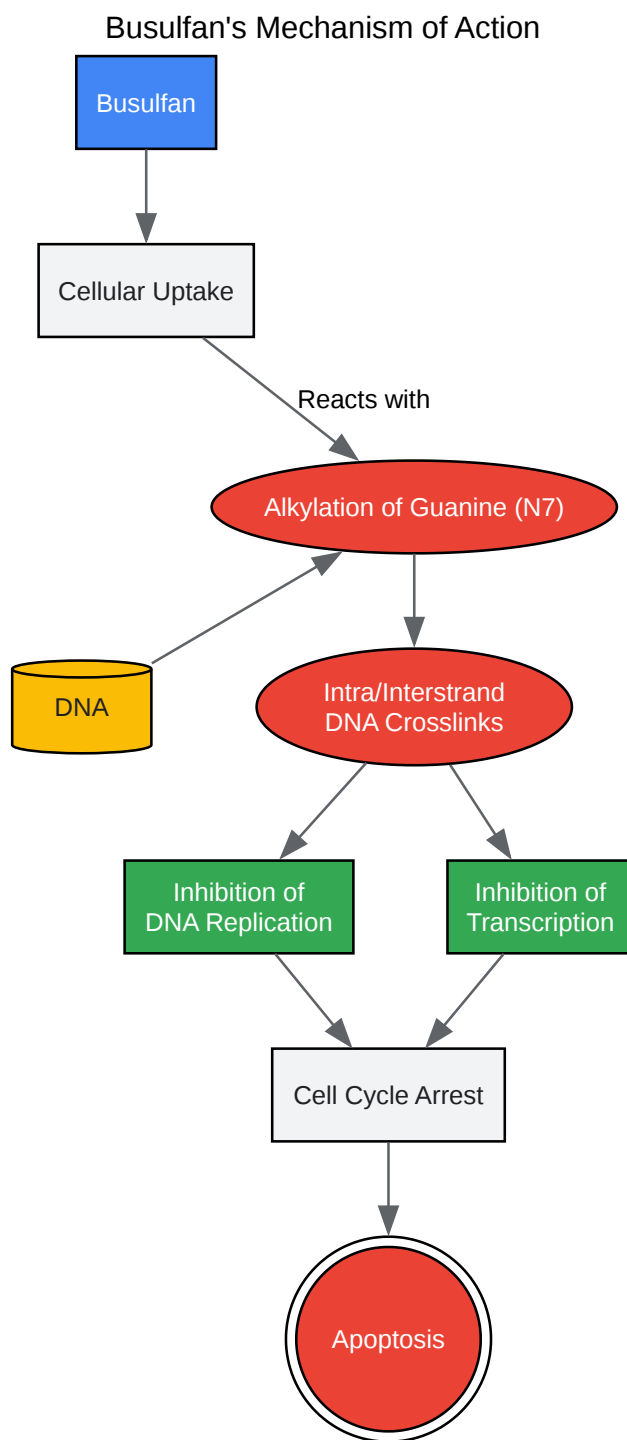
Supplier	Purity	Storage	Stability	Available Sizes
Cayman Chemical	≥99% deuterated forms (d ₁ -d ₈)	-20°C	≥ 4 years	1 mg, 5 mg
Bertin Bioreagent	Not Specified	Not Specified	Not Specified	1 mg, 5 mg
Simson Pharma Ltd.	High quality, CoA provided	Not Specified	Not Specified	Not Specified
Sapphire Bioscience	≥99% deuterated forms (d ₁ -d ₈)	-20°C	4 years	1 mg, 5 mg
Cambridge Bioscience	≥99% deuterated forms (d ₁ -d ₈)	Not Specified	Not Specified	5 mg
Clinivex	High quality reference standard	Not Specified	Not Specified	Not Specified
Sigma-Aldrich	Certified reference material	Not Specified	Not Specified	1 mL ampule (100 µg/mL in acetonitrile)
MedChemExpress	Not Specified	Not Specified	Not Specified	1 mg, 5 mg, 10 mg
GlpBio	Not Specified	Not Specified	Not Specified	Not Specified
Santa Cruz Biotechnology	Not Specified	Not Specified	Not Specified	Not Specified

Table 3: Solubility of **Busulfan-d8**

Solvent	Solubility
DMF	16.7 mg/mL
DMSO	16.7 mg/mL
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL

Mechanism of Action of Busulfan

Busulfan is a bifunctional alkylating agent that exerts its cytotoxic effects by forming covalent bonds with cellular macromolecules, primarily DNA.^[4] The two methanesulfonate groups of Busulfan act as leaving groups, allowing the butyl chain to alkylate nucleophilic sites on DNA bases, with a preference for the N7 position of guanine. This can result in the formation of both intrastrand and interstrand DNA crosslinks.^[3] These crosslinks inhibit DNA replication and transcription, ultimately leading to cell cycle arrest and apoptosis (programmed cell death).^[4]



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Busulfan's DNA alkylation and apoptotic pathway.

Experimental Protocols for Quantification of Busulfan using Busulfan-d8

The following is a generalized experimental protocol for the quantification of Busulfan in human plasma using **Busulfan-d8** as an internal standard (IS) by LC-MS/MS. This protocol is a synthesis of methodologies reported in various research articles. Researchers should optimize the parameters for their specific instrumentation and experimental conditions.

1. Preparation of Stock and Working Solutions:

- Busulfan Stock Solution (e.g., 1 mg/mL): Accurately weigh and dissolve Busulfan in an appropriate solvent (e.g., acetonitrile or methanol).
- **Busulfan-d8** Internal Standard (IS) Stock Solution (e.g., 1 mg/mL): Dissolve the entire contents of a commercially supplied vial of **Busulfan-d8** in a known volume of the same solvent.
- Working Solutions: Prepare a series of working solutions for both Busulfan (for calibration curve) and **Busulfan-d8** by serial dilution of the stock solutions with the appropriate solvent.

2. Sample Preparation (Protein Precipitation):

- To a 100 μ L aliquot of human plasma sample, standard, or quality control (QC) sample, add a known amount of **Busulfan-d8** working solution (e.g., 50 μ L of a 1 μ g/mL solution).
- Add a protein precipitating agent, such as acetonitrile (e.g., 400 μ L).
- Vortex the mixture for approximately 1 minute.
- Centrifuge the samples at high speed (e.g., 10,000 x g) for 5-10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube or vial for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC) System:

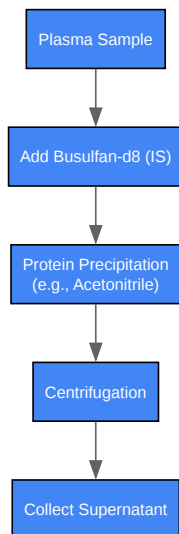
- Column: A C18 reversed-phase column is commonly used (e.g., 50 mm x 2.1 mm, 2.6 µm particle size).
- Mobile Phase: A typical mobile phase consists of a mixture of acetonitrile and an aqueous buffer (e.g., 10 mM ammonium formate), often in an isocratic elution. A common ratio is 80:20 (v/v) acetonitrile:buffer.
- Flow Rate: A flow rate of around 0.5 mL/min is typical.
- Injection Volume: Typically 5-10 µL.
- Mass Spectrometry (MS) System:
 - Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Busulfan: m/z 264.1 → 151.1
 - **Busulfan-d8**: m/z 272.1 → 159.1
 - Instrument parameters such as collision energy, declustering potential, and source temperature should be optimized for maximum sensitivity.

4. Data Analysis:

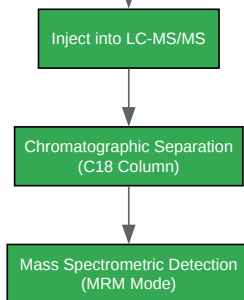
- Construct a calibration curve by plotting the peak area ratio of Busulfan to **Busulfan-d8** against the known concentrations of the calibration standards.
- Determine the concentration of Busulfan in the unknown samples by interpolating their peak area ratios from the calibration curve.

LC-MS/MS Quantification of Busulfan

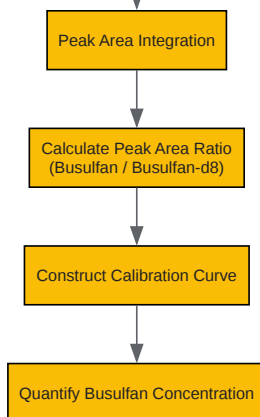
Sample Preparation



LC-MS/MS Analysis



Data Processing



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Workflow for Busulfan quantification using **Busulfan-d8**.

This guide provides a foundational understanding for researchers and professionals working with **Busulfan-d8**. For specific applications, it is imperative to consult the manufacturer's documentation and relevant scientific literature. The provided protocols and diagrams serve as a starting point for developing and implementing robust analytical methods for the quantification of Busulfan in a research setting.

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